

Technical Guide: Strategic Synthesis of 4-Fluoro-1-Hydroxyisoquinoline

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Compound of Interest

Compound Name: 4-Fluoroisoquinolin-1-ol

CAS No.: 1934536-53-4

Cat. No.: B2844337

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Executive Summary & Strategic Importance

4-Fluoro-1-hydroxyisoquinoline (CAS: 71168-98-4) is a critical scaffold in medicinal chemistry, serving as a bioisostere for isoquinolin-1(2H)-one with enhanced metabolic stability and altered pKa due to the fluorine atom. It acts as a pivotal intermediate for synthesizing Rho-kinase (ROCK) inhibitors (e.g., Ripasudil derivatives) and other CNS-active agents.

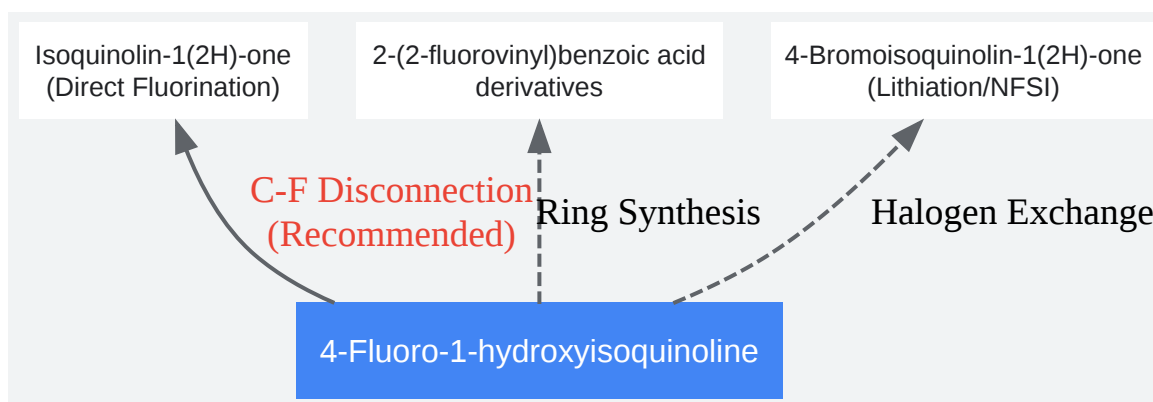
This guide prioritizes the Electrophilic Fluorination-Elimination Sequence as the "Gold Standard" methodology. Unlike traditional Balz-Schiemann reactions or hazardous direct fluorinations with F₂ gas, this protocol utilizes Selectfluor™ (F-TEDA-BF₄). This approach offers superior regioselectivity, mild conditions, and avoids the use of highly toxic gaseous fluorinating agents.

Key Chemical Property: Tautomerism

Researchers must recognize that the target molecule exists in a tautomeric equilibrium between the lactam (isoquinolin-1(2H)-one) and lactim (1-hydroxyisoquinoline) forms. While often drawn as the hydroxy species, the reaction dynamics are frequently governed by the lactam tautomer.

Retrosynthetic Analysis

To design a robust synthesis, we disconnect the molecule at the C4-F bond or the heterocyclic ring junction.



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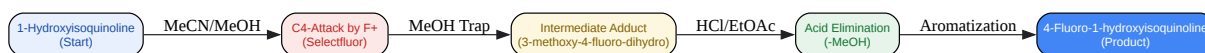
Caption: Retrosynthetic map highlighting the direct C-F bond formation as the most efficient pathway.

Primary Protocol: Selectfluor-Mediated Addition-Elimination

This method is the most reliable for laboratory-scale preparation (grams to decagrams). It proceeds via a unique addition-elimination mechanism rather than simple substitution, ensuring high regioselectivity at the C4 position.

Mechanism of Action[1][2][3]

- **Electrophilic Attack:** Selectfluor attacks the electron-rich C4 position of the isoquinolinone.
- **Solvent Trapping:** The carbocation intermediate is trapped by a nucleophilic solvent (Methanol), forming a stable 4-fluoro-1-hydroxy-3-methoxy-3,4-dihydroisoquinoline adduct.
- **Aromatization:** Acid-catalyzed elimination of methanol restores the aromatic system, yielding the 4-fluoro product.



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Caption: Step-wise mechanism showing the critical methoxy-adduct intermediate formation and subsequent elimination.

Detailed Experimental Procedure

Reagents Required:

- 1-Hydroxyisoquinoline (1.0 equiv)
- Selectfluor™ (1.1–1.5 equiv)
- Acetonitrile (MeCN) / Methanol (MeOH) mixture
- 4M HCl in Ethyl Acetate^{[1][2]}
- Sodium Bicarbonate (NaHCO₃)

Step-by-Step Protocol:

- Fluorination (Adduct Formation):
 - Charge a reaction vessel with 1-hydroxyisoquinoline (e.g., 290 mg, 2.0 mmol) suspended in MeCN (15 mL) and MeOH (2 mL).
 - Maintain an inert atmosphere (Nitrogen or Argon).
 - Add Selectfluor™ (1062 mg, 3.0 mmol) in one portion at room temperature (20–25°C).
 - Observation: The suspension typically clears as the reaction proceeds.
 - Stir for 2.5 to 3 hours. Monitor by TLC or HPLC. You will observe the consumption of starting material and formation of the dihydro-intermediate.

- Workup of Intermediate:
 - Dilute the reaction mixture with Ethyl Acetate (EtOAc) and water.[\[2\]](#)
 - Separate the organic layer and wash sequentially with water, saturated aqueous NaHCO_3 , and brine.
 - Dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
 - Result: A brown caramel/oil consisting of the 4-fluoro-1-hydroxy-3-methoxy-3,4-dihydroisoquinoline intermediate (often a mixture of diastereomers). Do not purify; proceed immediately.
- Acid-Catalyzed Elimination (Aromatization):
 - Dissolve the crude intermediate (approx. 100 mg) in Dichloromethane (DCM) (2 mL).
 - Add 4M HCl in Ethyl Acetate (0.4 mL).
 - Stir at room temperature for 6 hours. The acid forces the elimination of methanol.
 - Concentrate the mixture under reduced pressure to remove solvents and HCl.
- Final Purification:
 - Resuspend the resulting solid in a Water/Methanol (10:1) mixture.
 - Neutralize by adding 7% aqueous NaHCO_3 until pH is neutral. Stir for 1 hour.
 - Filter the precipitate.[\[3\]](#)
 - Wash the filter cake with Water/Methanol (10:[\[1\]](#)[\[2\]](#)1) and dry under vacuum.

Expected Yield: 65–70% overall. Characterization Data:

- Appearance: Light brown to off-white powder.
- MS (ESI):m/z 163 $[\text{M}+\text{H}]^+$.

- IR (KBr): 3158 cm^{-1} (N-H/O-H stretch), 1652 cm^{-1} (C=O lactam stretch).[1][2]

Alternative Method: Lithiation of 4-Bromoisoquinoline

This route is useful if starting from the 4-bromo derivative but requires strictly anhydrous conditions and cryogenic temperatures (-78°C).

- Substrate: 4-Bromoisoquinoline (requires protection of the lactam N-H or O-H if present, or use of the isoquinoline followed by oxidation).
- Reagents: n-Butyllithium (n-BuLi), N-Fluorobenzenesulfonimide (NFSI).[2]
- Drawback: The presence of the acidic lactam proton (N-H) in 1-hydroxyisoquinoline consumes organolithium reagents, making this route difficult without protecting groups (e.g., N-benzyl). Therefore, the Selectfluor route (Section 3) is superior for the free lactam.

Comparative Analysis of Fluorinating Agents

Reagent	Reactivity	Handling Safety	Selectivity	Cost	Recommendation
Selectfluor™	Moderate (F ⁺ source)	High (Solid, stable)	High (C4 specific)	Moderate	Primary Choice
NFSI	Low-Moderate	High (Solid)	Moderate	High	Secondary Choice
F ₂ Gas	Extreme	Low (Explosion hazard)	Low (Polyfluorination)	Low	Avoid
XeF ₂	High	Moderate	Moderate	Very High	Specialized Use Only

Safety & Handling

- Selectfluor: While stable, it is an oxidizing agent. Avoid contact with strong reducing agents.

- **HF Generation:** The elimination step generates HCl, but trace HF may form if BF_4^- hydrolysis occurs. Use glass-lined vessels and avoid prolonged contact with borosilicate glass if high temperatures are used (though this protocol is RT).
- **Waste Disposal:** Aqueous waste from the reaction contains boron salts and fluorides; dispose of according to halogenated waste protocols.

References

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- Sigma-Aldrich. (2024). Selectfluor™ Product Specification and MSDS.
- Ube Industries Ltd. (2018). Preparation of 4-fluoroisoquinoline. Patent JP2018070562A.

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